

Axinysonone A: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Axinysonone A

Cat. No.: B15595844

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Axinysonone A is a naturally occurring sesquiterpenoid of the aristolane class. It has been isolated from two distinct biological sources: the marine sponge *Axinyssa isabela* and the terrestrial fungus *Ramaria formosa*. This dual origin makes **Axinysonone A** a subject of interest for chemical ecology and natural product biosynthesis research. Structurally, it possesses a characteristic tricyclic core with a molecular formula of $C_{15}H_{22}O_2$ and a molecular weight of 234.33 g/mol. **Axinysonone A** has been investigated for its potential biological activities, including cytotoxic and enzyme inhibitory effects. This technical guide provides a detailed overview of the existing literature on **Axinysonone A**, focusing on its biological activities, the experimental protocols used for its evaluation, and its chemical properties.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₂ O ₂	[Journal of Natural Products, 2008]
Molecular Weight	234.33 g/mol	[Journal of Natural Products, 2008]
IUPAC Name	(1aR,4aS,7R,7aR,7bS)-7-hydroxy-1,1,4a,7-tetramethyl-1a,2,3,4,7,7a-hexahydrocyclopropa[b]naphthalen-5(1H)-one	[PubChem]
CAS Number	1114491-57-4	[PubChem]
Appearance	Colorless oil	[Chemical and Pharmaceutical Bulletin, 2015]

Biological Activity

Axinysonone A has been evaluated for two primary biological activities: cytotoxicity against human tumor cell lines and inhibition of human neutrophil elastase.

Cytotoxic Activity

In a study by Esposito et al. (2008), **Axinysonone A** was isolated from the marine sponge *Axinyssa isabela* and tested for its cytotoxic effects against three human tumor cell lines. The results are summarized in the table below.

Cell Line	Cancer Type	IC ₅₀ (µg/mL)
A549	Lung Carcinoma	>10
HCT-116	Colon Carcinoma	>10
T98G	Glioblastoma	>10

Data from Esposito et al., Journal of Natural Products, 2008.

The results indicate that **Axinysonone A** did not exhibit significant cytotoxicity against these three cancer cell lines at the concentrations tested.

Enzyme Inhibitory Activity

Lee et al. (2015) isolated **Axinysonone A** from the fruiting bodies of the fungus *Ramaria formosa* and evaluated its inhibitory activity against human neutrophil elastase (HNE).

Compound	Concentration (μM)	% Inhibition of HNE
Axinysonone A	100	35-30%
EGCG (positive control)	100	60%

Data from Lee et al., Chemical and Pharmaceutical Bulletin, 2015.

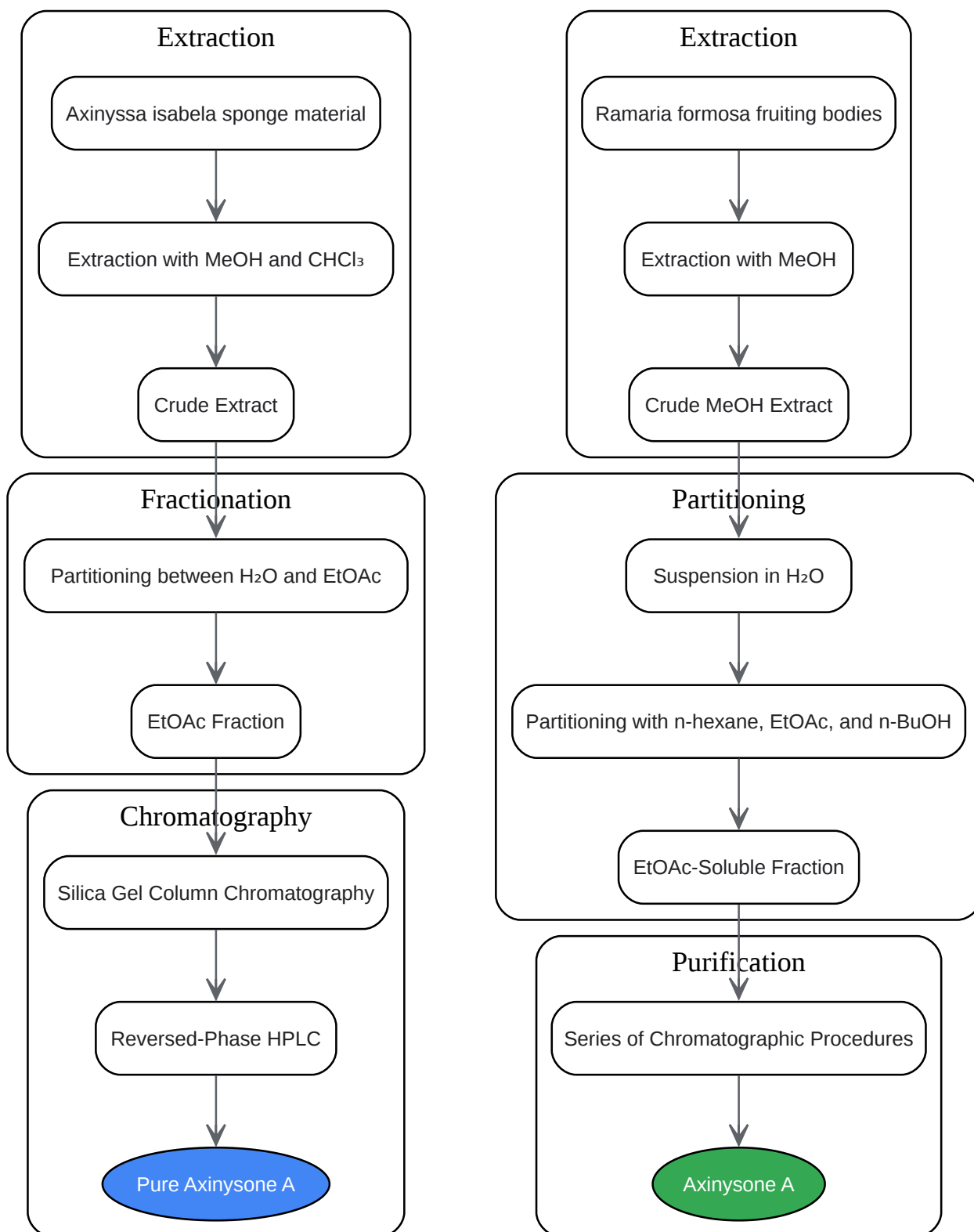
Axinysonone A demonstrated moderate inhibitory activity against human neutrophil elastase.

Experimental Protocols

Isolation of Axinysonone A

From *Axinyssa isabela* (Marine Sponge):

The detailed protocol for the isolation of **Axinysonone A** from the sponge *Axinyssa isabela* is described by Esposito et al. (2008). The general workflow is as follows:



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